

An In-depth Technical Guide to 5-Bromo-2-methoxynicotinonitrile

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Compound of Interest

Compound Name: **5-Bromo-2-methoxynicotinonitrile**

Cat. No.: **B1293179**

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CAS Number: 941294-54-8

This technical guide provides a comprehensive overview of **5-Bromo-2-methoxynicotinonitrile**, a key building block in medicinal chemistry and drug discovery. The information is tailored for researchers, scientists, and professionals in drug development, focusing on its chemical properties, synthesis, and applications.

Chemical and Physical Properties

5-Bromo-2-methoxynicotinonitrile is a halogenated pyridine derivative. Its structure, featuring a bromo, a methoxy, and a nitrile group on a pyridine ring, makes it a versatile intermediate for the synthesis of complex heterocyclic molecules.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 1: Physicochemical Properties of **5-Bromo-2-methoxynicotinonitrile**

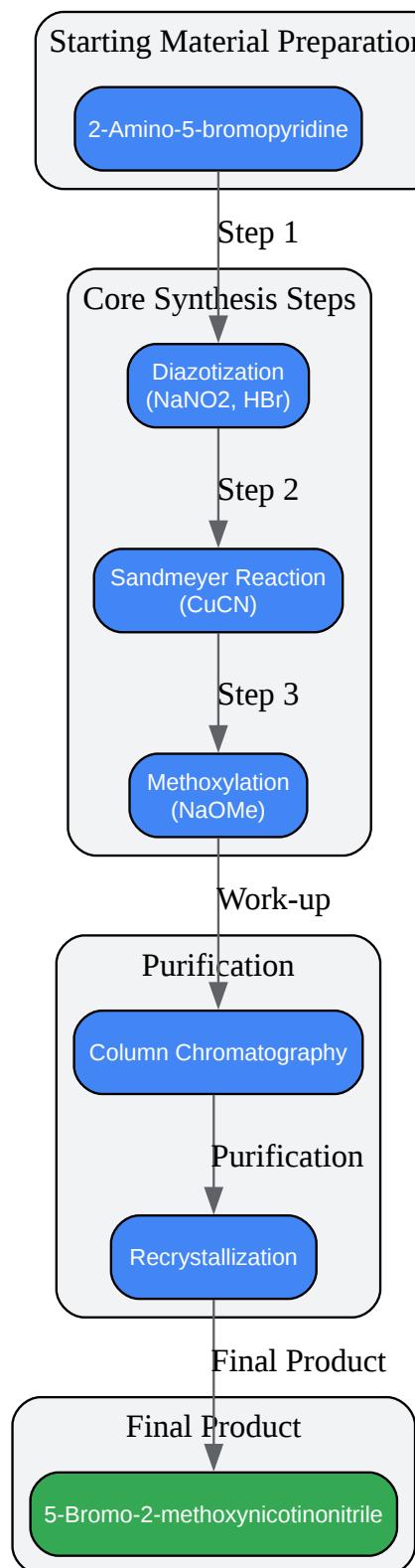
Property	Value	Source
CAS Number	941294-54-8	[4]
Molecular Formula	C ₇ H ₅ BrN ₂ O	[4]
Molecular Weight	213.03 g/mol	[4]
Predicted XlogP	1.6	[2]
Monoisotopic Mass	211.95853 Da	[2]

Note: Experimental data for properties such as melting point, boiling point, and density are not readily available in the public domain. The provided data is based on computational predictions.

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **5-Bromo-2-methoxynicotinonitrile** is not widely published in peer-reviewed journals, the synthesis of structurally similar compounds often involves multi-step reactions. For instance, the synthesis of related brominated pyridines can be achieved through diazotization of the corresponding amino-pyridine followed by a Sandmeyer-type reaction.

A general conceptual workflow for the synthesis of substituted pyridines, which could be adapted for **5-Bromo-2-methoxynicotinonitrile**, is presented below. This workflow is for illustrative purposes and would require optimization for this specific molecule.

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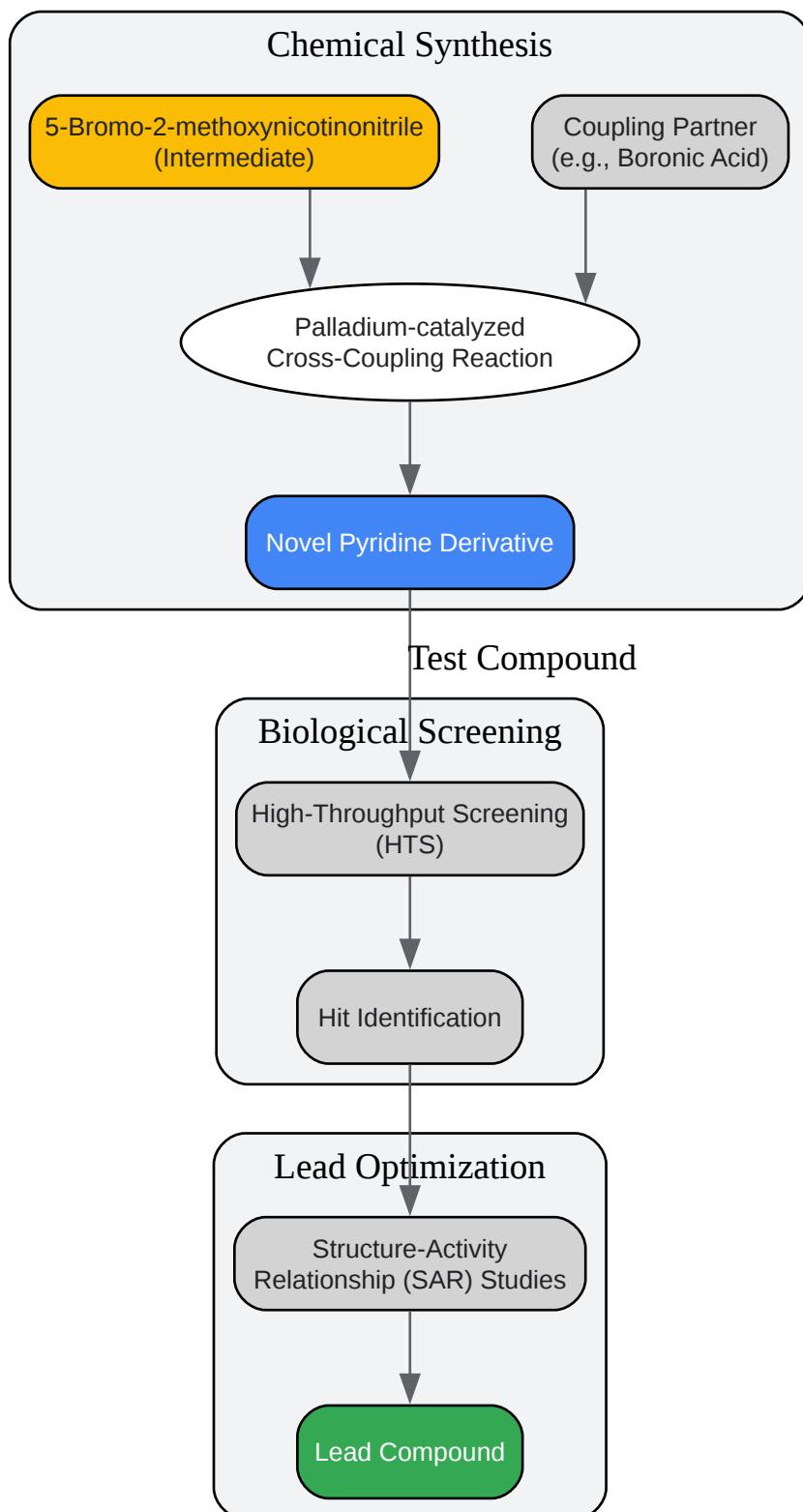
Caption: Conceptual synthesis workflow for **5-Bromo-2-methoxynicotinonitrile**.

Applications in Drug Discovery and Medicinal Chemistry

5-Bromo-2-methoxynicotinonitrile serves as a valuable intermediate in the synthesis of more complex molecules, particularly in the development of novel therapeutic agents. The presence of multiple reactive sites on the pyridine ring allows for a variety of chemical transformations, making it a versatile building block for creating libraries of compounds for high-throughput screening.

Halogenated pyridines, such as the title compound, are frequently utilized in cross-coupling reactions to introduce diverse functionalities and build molecular complexity. The nitrile group can also be hydrolyzed to a carboxylic acid or reduced to an amine, providing further avenues for derivatization.

While there is no publicly available information linking **5-Bromo-2-methoxynicotinonitrile** to a specific biological signaling pathway, its utility is demonstrated in its role as a precursor to pharmacologically active molecules. The following diagram illustrates a generalized workflow for the use of such an intermediate in a drug discovery context.



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Caption: Generalized drug discovery workflow utilizing a chemical intermediate.

Safety and Handling

For detailed safety and handling information, it is essential to consult the Safety Data Sheet (SDS) provided by the supplier. As with all chemical reagents, **5-Bromo-2-methoxynicotinonitrile** should be handled by trained personnel in a well-ventilated laboratory, using appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

In conclusion, **5-Bromo-2-methoxynicotinonitrile** is a key chemical intermediate with significant potential in the field of drug discovery. Its versatile structure allows for the synthesis of a wide range of novel compounds for biological screening. Further research into the synthesis and applications of this molecule is warranted to fully explore its potential in the development of new therapeutics.

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References

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